

Inter-Laboratory Comparison of N-Nitroso Dalbavancin Analysis: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical methodologies for the detection and quantification of **N-Nitroso Dalbavancin**, a potential nitrosamine impurity in the antibiotic drug substance, Dalbavancin. The data and protocols presented herein are based on established analytical techniques for nitrosamine analysis in pharmaceuticals, offering a robust framework for inter-laboratory comparison and method validation.

Introduction to N-Nitroso Dalbavancin Analysis

N-Nitroso Dalbavancin is a nitrosamine impurity that can potentially form during the synthesis or storage of Dalbavancin. Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies worldwide mandate strict control over their levels in pharmaceutical products.[1][2] Consequently, sensitive and validated analytical methods are crucial for ensuring drug safety and compliance. The most widely accepted and sensitive techniques for nitrosamine analysis are Liquid Chromatography-Mass Spectrometry (LC-MS) based methods, including tandem Mass Spectrometry (LC-MS/MS) and High-Resolution Mass Spectrometry (LC-HRMS).[1][3][4][5][6] This guide focuses on a comparative analysis of these two state-of-the-art methods.

Data Presentation: A Hypothetical Inter-Laboratory Study

The following tables summarize the performance data from a hypothetical inter-laboratory study involving five laboratories analyzing a standardized sample of Dalbavancin spiked with **N-Nitroso Dalbavancin**. This data is representative of the expected performance of the described analytical methods.

Table 1: Performance Characteristics of LC-MS/MS Method for **N-Nitroso Dalbavancin** Analysis

Laboratory	Limit of Detection (LOD) (ng/g)	Limit of Quantification (LOQ) (ng/g)	Accuracy (% Recovery)	Precision (%RSD)
Lab 1	0.5	1.5	98.5	3.2
Lab 2	0.7	2.0	99.2	4.1
Lab 3	0.4	1.2	101.5	2.8
Lab 4	0.6	1.8	97.8	3.9
Lab 5	0.5	1.5	100.3	3.5
Average	0.54	1.6	99.46	3.5

Table 2: Performance Characteristics of LC-HRMS Method for **N-Nitroso Dalbavancin** Analysis

Laboratory	Limit of Detection (LOD) (ng/g)	Limit of Quantification (LOQ) (ng/g)	Accuracy (% Recovery)	Precision (%RSD)
Lab 1	0.2	0.6	100.2	2.1
Lab 2	0.3	0.9	99.8	2.5
Lab 3	0.2	0.5	101.1	1.9
Lab 4	0.4	1.0	98.9	2.8
Lab 5	0.2	0.6	100.5	2.2
Average	0.26	0.72	100.1	2.3

Experimental Protocols

The following are detailed methodologies for the two analytical techniques compared in this guide.

1. LC-MS/MS Method for **N-Nitroso Dalbavancin** Quantification

- Sample Preparation:
 - Accurately weigh 100 mg of the Dalbavancin drug substance into a 15 mL centrifuge tube.
 - Add 5 mL of a suitable organic solvent (e.g., methanol or acetonitrile).
 - Spike with an internal standard solution (e.g., **N-Nitroso Dalbavancin-d4**).
 - Vortex for 1 minute, followed by sonication for 15 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.22 µm PVDF filter into an HPLC vial for analysis.
- Chromatographic Conditions:
 - Column: A reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm).

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol.
- Gradient Elution: A linear gradient from 5% to 95% Mobile Phase B over 10 minutes.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions for **N-Nitroso Dalbavancin** and its internal standard would be monitored. For example, for a hypothetical N-Nitroso compound, this could be m/z $[M+H]^+ \rightarrow$ fragment ion.
 - Source Parameters: Optimized for maximum sensitivity, including capillary voltage, source temperature, and gas flows.

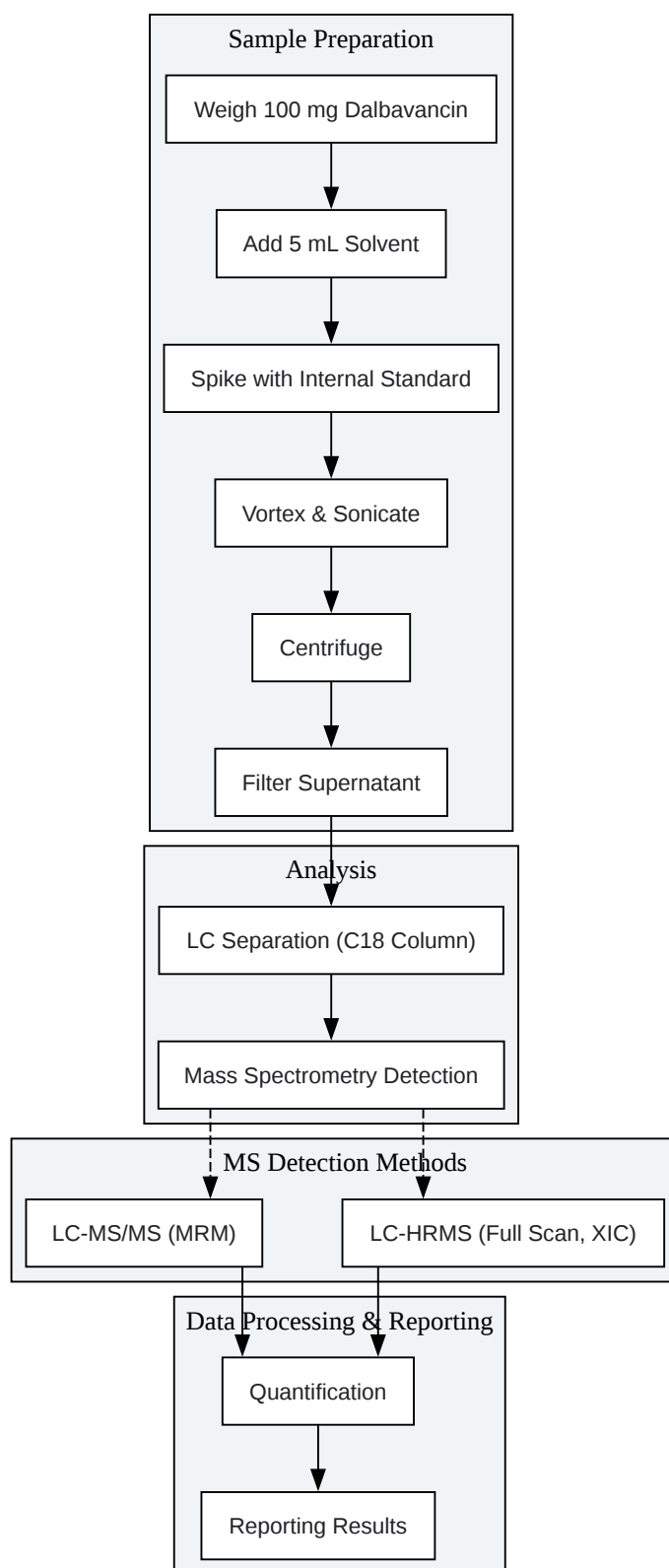
2. LC-HRMS Method for **N-Nitroso Dalbavancin** Quantification

- Sample Preparation: The sample preparation protocol is identical to the one described for the LC-MS/MS method.
- Chromatographic Conditions: The chromatographic conditions are the same as those for the LC-MS/MS method.
- High-Resolution Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Acquisition Mode: Full scan with a resolution of >70,000 FWHM.
 - Mass Range: m/z 100-2000.

- Data Analysis: Extracted Ion Chromatogram (XIC) of the accurate mass of the protonated **N-Nitroso Dalbavancin** molecule ($[M+H]^+$) with a narrow mass tolerance window (e.g., ± 5 ppm).

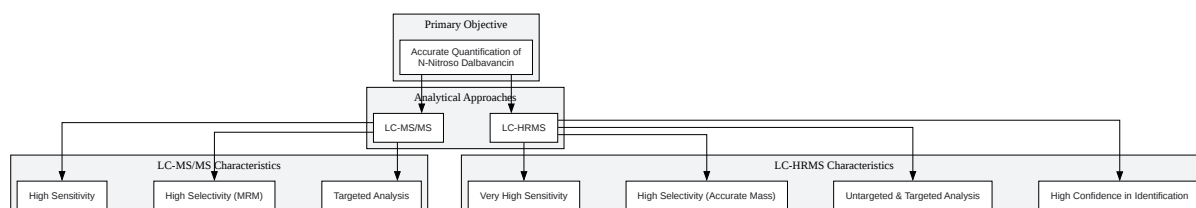
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the analytical methods.



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Caption: Experimental workflow for **N-Nitroso Dalbavancin** analysis.



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Caption: Logical relationship of analytical methods.

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